

DBCO-NHCO-PEG12-biotin CAS number and molecular weight

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Compound of Interest

Compound Name: DBCO-NHCO-PEG12-biotin

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In-Depth Technical Guide: DBCO-NHCO-PEG12-biotin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, applications, and experimental protocols for **DBCO-NHCO-PEG12-biotin**, a key reagent in modern bioconjugation.

Core Concepts:

DBCO-NHCO-PEG12-biotin is a heterobifunctional linker that plays a crucial role in the field of bioconjugation.^[1] It incorporates three key functional components:

- **Dibenzocyclooctyne (DBCO):** This moiety is at the heart of its utility, enabling copper-free click chemistry. The high ring strain of the DBCO group allows for a highly efficient and specific reaction with azide-functionalized molecules in a process known as Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).^{[2][3][4][5][6]} This reaction is bioorthogonal, meaning it does not interfere with native biological processes, making it ideal for use in complex biological systems, including living cells.^{[4][7]}
- **Biotin:** This vitamin has an exceptionally high affinity for streptavidin and avidin proteins. This strong and specific interaction is widely exploited for detection, purification, and

immobilization of biotinylated molecules.[1][8]

- 12-unit Polyethylene Glycol (PEG) Spacer: The PEG12 spacer is a flexible, hydrophilic chain that enhances the solubility of the molecule in aqueous buffers.[1][2][9] It also reduces steric hindrance, providing better access for both the DBCO group to react with its target and for the biotin tag to bind to streptavidin or avidin.[1]

Quantitative Data

The following table summarizes the key quantitative data for **DBCO-NHCO-PEG12-biotin**.

Property	Value	Source(s)
CAS Number	2621391-31-7	[2][3][10]
Molecular Weight	1102.34 g/mol	[2][4][5][11][12][13][14]
Molecular Formula	C55H83N5O16S	[4][5][10][11][13][14]
Purity	Typically ≥95%	[1][2][11][12][13]
Storage	-18°C or -20°C for long-term storage	[11][12][13]

Experimental Protocols

The primary application of **DBCO-NHCO-PEG12-biotin** is the biotinylation of azide-modified molecules via SPAAC. Below are generalized protocols for the conjugation of proteins (e.g., antibodies) and oligonucleotides.

Protocol 1: Biotinylation of an Azide-Modified Antibody

This protocol outlines the steps for labeling an antibody containing an azide group with **DBCO-NHCO-PEG12-biotin**.

1. Materials:

- Azide-modified antibody in an amine-free buffer (e.g., PBS)
- **DBCO-NHCO-PEG12-biotin**

- Anhydrous DMSO or DMF
- Spin desalting column

2. Procedure:

- Prepare the Antibody Solution: Ensure the antibody is at a concentration of 1-10 mg/mL in an appropriate buffer.[\[3\]](#)[\[5\]](#)[\[7\]](#) If the buffer contains sodium azide, it must be removed by dialysis or buffer exchange as it will react with the DBCO group.
- Prepare the DBCO Reagent Stock Solution: Dissolve **DBCO-NHCO-PEG12-biotin** in anhydrous DMSO or DMF to a stock concentration of 1-10 mM.
- Conjugation Reaction: Add a 2-4 fold molar excess of the **DBCO-NHCO-PEG12-biotin** solution to the antibody solution.[\[10\]](#)
- Incubation: Incubate the reaction mixture for 2-4 hours at room temperature or overnight at 4°C with gentle mixing.[\[3\]](#)[\[10\]](#)
- Purification: Remove the unreacted **DBCO-NHCO-PEG12-biotin** using a spin desalting column or dialysis.
- Validation: The success of the conjugation can be confirmed by techniques such as SDS-PAGE, which will show a shift in the molecular weight of the antibody.[\[3\]](#)[\[10\]](#)

Protocol 2: Biotinylation of an Azide-Modified Oligonucleotide

This protocol provides a general procedure for labeling an azide-functionalized oligonucleotide.

1. Materials:

- Azide-modified oligonucleotide
- **DBCO-NHCO-PEG12-biotin**
- Anhydrous DMSO

- Nuclease-free water
- Gel filtration or HPLC for purification

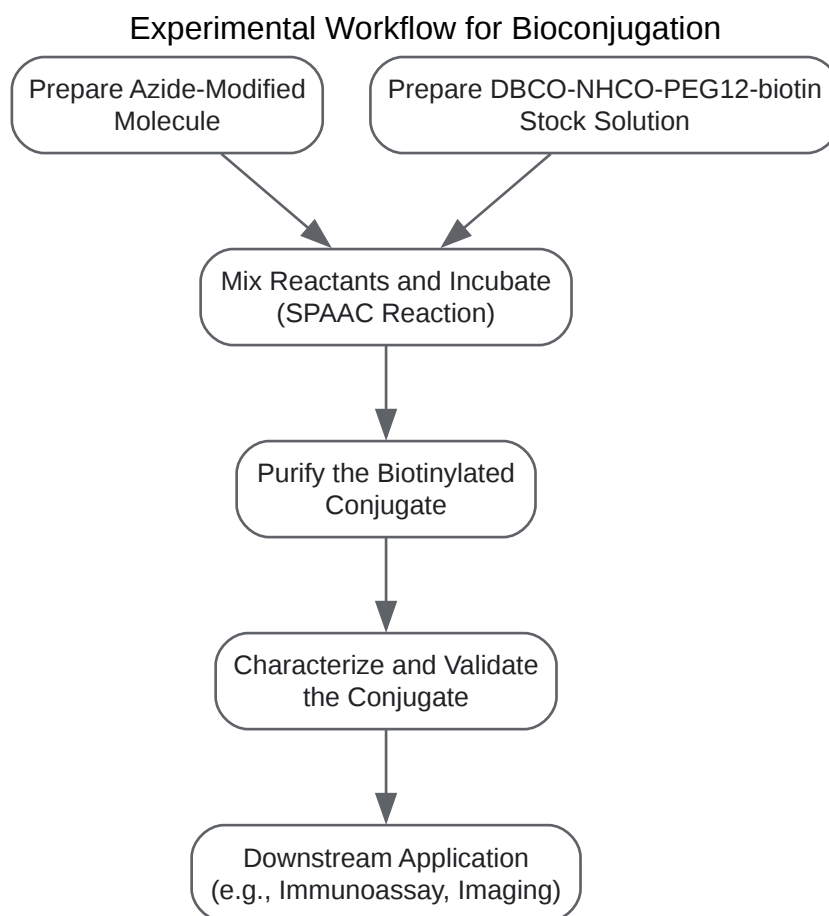
2. Procedure:

- Prepare the Oligonucleotide Solution: Dissolve the azide-modified oligonucleotide in nuclease-free water or a suitable buffer.
- Prepare the DBCO Reagent Stock Solution: Dissolve **DBCO-NHCO-PEG12-biotin** in anhydrous DMSO to a stock concentration of 10 mM.
- Conjugation Reaction: Mix the **DBCO-NHCO-PEG12-biotin** with the azide-modified oligonucleotide. A 2-4 fold molar excess of the biotin reagent is recommended.[\[10\]](#)
- Incubation: Incubate the reaction at room temperature overnight.[\[11\]](#)
- Purification: Purify the biotinylated oligonucleotide from unreacted reagents using gel filtration, ethanol precipitation, or reverse-phase HPLC.[\[10\]](#)

Visualizations

The following diagrams illustrate the chemical reaction and a typical experimental workflow involving **DBCO-NHCO-PEG12-biotin**.

Caption: Chemical reaction of **DBCO-NHCO-PEG12-biotin** with an azide-modified molecule.



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Caption: A typical experimental workflow for bioconjugation using **DBCO-NHCO-PEG12-biotin**.

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